

An In-depth Technical Guide to the Physicochemical Properties of Acid Orange 156

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Compound of Interest

Compound Name: Acid orange 156

Cat. No.: B1290566

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Introduction

Acid Orange 156, also known by its Colour Index name C.I. 26501, is a disazo acid dye.[1] Primarily utilized in the textile industry, it is employed for the dyeing and printing of materials such as nylon, silk, and wool fabrics.[2][3] This document provides a comprehensive overview of the known physicochemical properties of **Acid Orange 156** and outlines a general experimental protocol for the determination of its molar extinction coefficient, a critical parameter for quantitative spectroscopic analysis.

Physicochemical Properties of Acid Orange 156

A summary of the key identification and physicochemical properties of **Acid Orange 156** is presented in Table 1. This data has been compiled from various chemical supplier databases and general chemical information resources.

Property	Value	Reference
Chemical Name	Sodium 4-[(E)-{5-methoxy-4-[(E)-(4-methoxyphenyl)diazenyl]-2-methylphenyl}diazenyl]benzenesulfonate	[4]
C.I. Name	Acid Orange 156	[1]
C.I. Number	26501	[1][5]
CAS Number	68555-86-2, 72827-75-9	[1][2][4]
Molecular Formula	C ₂₁ H ₁₉ N ₄ NaO ₅ S	[1][2][4][6]
Molecular Weight	462.46 g/mol	[1][6]
Appearance	Orange Powder	[1][3][5]
Solubility	Soluble in water.	[1][3][5]

Molar Extinction Coefficient of Acid Orange 156

Despite a comprehensive search of scientific literature and chemical databases, a specific molar extinction coefficient for **Acid Orange 156** has not been reported. The molar extinction coefficient (ϵ), also known as molar absorptivity, is a measurement of how strongly a chemical species absorbs light at a particular wavelength. It is an intrinsic property of a substance and a crucial parameter for quantitative analysis using Beer-Lambert's law ($A = \epsilon bc$, where A is absorbance, b is the path length, and c is the concentration).

The lack of a reported value necessitates experimental determination for any quantitative work involving **Acid Orange 156**. The following section details a general experimental protocol for this purpose.

Experimental Protocol for Determination of Molar Extinction Coefficient

This section outlines a standard procedure for determining the molar extinction coefficient of a chromophoric compound like **Acid Orange 156** using UV-Visible spectrophotometry.

1. Materials and Equipment:

- **Acid Orange 156** (high purity standard)
- Analytical balance
- Volumetric flasks (various sizes, e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Solvent (e.g., deionized water, ethanol, or another appropriate solvent in which the dye is soluble and stable)
- UV-Visible spectrophotometer
- Cuvettes (typically 1 cm path length)

2. Preparation of a Stock Solution:

- Accurately weigh a precise amount of dry **Acid Orange 156** powder using an analytical balance.
- Quantitatively transfer the weighed dye into a volumetric flask of a known volume (e.g., 100 mL).
- Add a small amount of the chosen solvent to dissolve the dye completely.
- Once dissolved, fill the volumetric flask to the calibration mark with the solvent.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Calculate the molar concentration of this stock solution using the known mass, molecular weight (462.46 g/mol), and volume.

3. Preparation of Serial Dilutions:

- Prepare a series of dilutions from the stock solution using volumetric flasks and pipettes. A typical series might include five to seven concentrations that will yield absorbance values within the linear range of the spectrophotometer (ideally between 0.1 and 1.0).
- For each dilution, accurately transfer a specific volume of the stock solution into a new volumetric flask and dilute to the mark with the solvent.
- Calculate the molar concentration of each diluted solution.

4. Spectrophotometric Measurement:

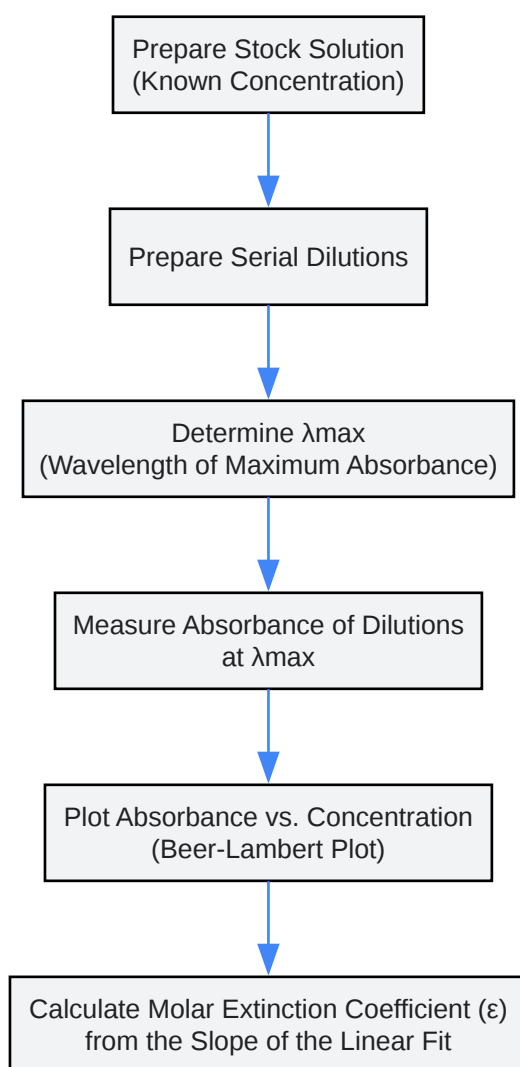
- Turn on the UV-Visible spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Set the spectrophotometer to scan a wavelength range appropriate for an orange dye (e.g., 350-600 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Use a cuvette filled with the pure solvent as a blank to zero the instrument.
- Measure the absorbance spectrum of one of the diluted dye solutions to identify the λ_{max} . The λ_{max} is the wavelength at which the dye exhibits its strongest absorbance.
- Set the spectrophotometer to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of each of the prepared diluted solutions at the λ_{max} , starting from the least concentrated to the most concentrated. Rinse the cuvette with the next solution to be measured before filling it.

5. Data Analysis and Calculation of Molar Extinction Coefficient:

- Plot a graph of absorbance (at λ_{max}) on the y-axis versus the molar concentration on the x-axis. This is known as a Beer-Lambert plot.
- Perform a linear regression analysis on the data points. The plot should be linear, and the line should pass through the origin.
- According to the Beer-Lambert law ($A = \epsilon bc$), the slope of the linear regression line is equal to the molar extinction coefficient (ϵ) multiplied by the path length of the cuvette (b).

- Since the path length is typically 1 cm, the slope of the line is the molar extinction coefficient. The units of ϵ will be $M^{-1}cm^{-1}$.

The following diagram illustrates the experimental workflow for determining the molar extinction coefficient.



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Workflow for Molar Extinction Coefficient Determination.

Signaling Pathways and Biological Interactions

There is currently no scientific literature to suggest that **Acid Orange 156** is involved in any specific biological signaling pathways. Its primary application is as a synthetic dye for industrial

purposes. The core requirements for diagrams of signaling pathways are therefore not applicable based on the available information.

Conclusion

Acid Orange 156 is a well-characterized disazo dye in terms of its basic chemical and physical properties. However, a critical parameter for its quantitative analysis, the molar extinction coefficient, is not readily available in the public domain and must be determined experimentally. The provided protocol outlines a standard and reliable method for this determination. For researchers in materials science and analytical chemistry, this guide provides the foundational information needed for working with this compound. For those in drug development and the life sciences, the lack of reported biological activity suggests that this particular dye is unlikely to be a candidate for therapeutic or diagnostic applications without significant further investigation.

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